

# 1-Cyclopropyl-ethanone oxime molecular weight and formula

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## Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

Cat. No.: B1310792

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## Technical Guide: 1-Cyclopropyl-ethanone oxime

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Cyclopropyl-ethanone oxime**, a molecule of interest in synthetic chemistry and potentially in drug discovery due to the broad biological activities of the oxime functional group. This document outlines its core physicochemical properties, a detailed experimental protocol for its synthesis, and a workflow diagram for its preparation and characterization.

## Core Molecular Data

Quantitative data for **1-Cyclopropyl-ethanone oxime** is summarized in the table below for quick reference.

Parameter	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	99.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	51761-72-9	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The following section details a representative experimental protocol for the synthesis of **1-Cyclopropyl-ethanone oxime**. This method is based on the classical reaction of a ketone with hydroxylamine hydrochloride.

### Synthesis of **1-Cyclopropyl-ethanone oxime**

This procedure describes the conversion of 1-Cyclopropyl-ethanone to its corresponding oxime.

Materials:

- 1-Cyclopropyl-ethanone
- Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ )
- Pyridine or Sodium Acetate
- Ethanol
- Water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1-Cyclopropyl-ethanone (1 equivalent) in ethanol.
- **Addition of Reagents:** To this solution, add hydroxylamine hydrochloride (1.1 equivalents) and a base such as pyridine or sodium acetate (1.5 equivalents). The base is crucial to neutralize the HCl released during the reaction.
- **Reaction Conditions:** The reaction mixture is typically heated to reflux and stirred for a period ranging from 1 to 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, the solvent is removed under reduced pressure using a rotary evaporator. The residue is then partitioned between water and an organic solvent like ethyl acetate.
- **Extraction and Washing:** The aqueous layer is extracted multiple times with ethyl acetate. The combined organic layers are washed with water and then with brine to remove any remaining water-soluble impurities.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude **1-Cyclopropyl-ethanone oxime**.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography on silica gel if necessary.

#### Characterization:

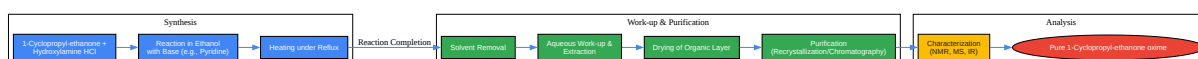
The final product should be characterized to confirm its identity and purity using standard analytical techniques such as:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ):** To confirm the molecular structure.
- **Mass Spectrometry (MS):** To determine the molecular weight.<sup>[2]</sup>

- Infrared (IR) Spectroscopy: To identify the characteristic C=N and O-H functional groups of the oxime.

## Logical Workflow and Diagrams

The following diagram illustrates the general workflow for the synthesis and purification of an oxime, applicable to **1-Cyclopropyl-ethanone oxime**.



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Caption: General workflow for the synthesis and characterization of **1-Cyclopropyl-ethanone oxime**.

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## References

- 1. Ethanone, 1-cyclopropyl-, oxime | C<sub>5</sub>H<sub>9</sub>NO | CID 5355375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethanone, 1-cyclopropyl-, oxime [webbook.nist.gov]
- 3. echemi.com [echemi.com]
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